

A Comparative Guide to TRITA and IEEE Publications in Electrical Engineering

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For researchers in electrical engineering, the landscape of academic publishing offers diverse avenues for disseminating work, each with a distinct purpose and impact. This guide provides an objective comparison between publishing within an institutional series, exemplified by the **TRITA** series from KTH Royal Institute of Technology, and publishing with a major international professional organization, the Institute of Electrical and Electronics Engineers (IEEE). This comparison will help researchers, scientists, and development professionals make strategic decisions about where and how to publish their findings.

The fundamental difference lies in their core mission: the **TRITA** series serves as an official archive for theses and technical reports from a single institution, while IEEE is a global publisher that disseminates peer-reviewed research to the worldwide scientific community.

Quantitative Data Comparison

The following table summarizes the key characteristics of **TRITA** and IEEE publications. As **TRITA** is an institutional repository series for theses and reports, it does not have traditional journal metrics like Impact Factor. The comparison is therefore based on the nature, scope, and impact of the publication types.

Feature	TRITA Publication Series (KTH)	IEEE (Representative Journals & Conferences)
Publication Type	Primarily Doctoral and Licentiate Theses, research reports, and student theses.[1][2]	Journal articles, conference papers, magazines, and standards.[3]
Scope	Research conducted at KTH Royal Institute of Technology.[1]	Global contributions in electrical engineering, computer science, and related fields.[3]
Core Purpose	To officially number, archive, and disseminate theses and reports as part of degree fulfillment and institutional record-keeping.[4][5]	To advance technology through the dissemination of novel, high-quality, and rigorously vetted research to the global technical community.[6]
Prestige & Impact	Carries the prestige of KTH; essential for obtaining a degree from the institution. Its impact is tied to the visibility of the thesis and the author's subsequent work.	High international recognition. Publication in top IEEE journals is a key performance indicator for researchers and significantly impacts career progression.[7][8]
Key Metrics	Not applicable (not a journal). Metrics are at the individual thesis level (e.g., downloads from the DiVA repository).	Journal Impact Factor (JIF), CiteScore, Eigenfactor, Article Influence Score.[8]
Indexing	Primarily in institutional repositories (DiVA), Google Scholar, and library catalogs like LIBRIS.[9][10]	Indexed in major scientific databases: IEEE Xplore, Scopus, Web of Science, Google Scholar.[11]

Audience	Academic community, researchers interested in the specific work of a KTH graduate, and those accessing the institutional repository.	Global researchers, academics, industry professionals, and engineers in the relevant fields.
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Experimental Protocols: The Publication Process

The "experimental protocol" for publishing a manuscript differs drastically between the two entities. One is an internal process for degree completion, while the other is a competitive, external peer-review system.

TRITA Thesis Publication Protocol (at KTH)

The publication of a doctoral or licentiate thesis in the **TRITA** series is the culmination of a student's research program. The process is managed internally by the university.

- Application for Number: The student or their department applies for an official **TRITA** number for the thesis.[\[5\]](#)
- ISBN Request: For printed versions, a separate International Standard Book Number (ISBN) is obtained.[\[2\]](#)
- Thesis Registration in DiVA: The student registers all metadata about the thesis in DiVA, KTH's digital scientific archive. This includes the abstract, keywords, and the full text of the thesis.[\[4\]](#)[\[9\]](#)
- Review and Defense: The thesis undergoes a formal review by an examination committee and a public defense (for doctoral theses). This is the "peer review" stage, but it is an academic examination of the student, not an anonymous review of a manuscript.
- Final Archiving: After a successful defense and any required corrections, the final version is archived and published in full text in the DiVA repository, making it publicly accessible.[\[2\]](#)

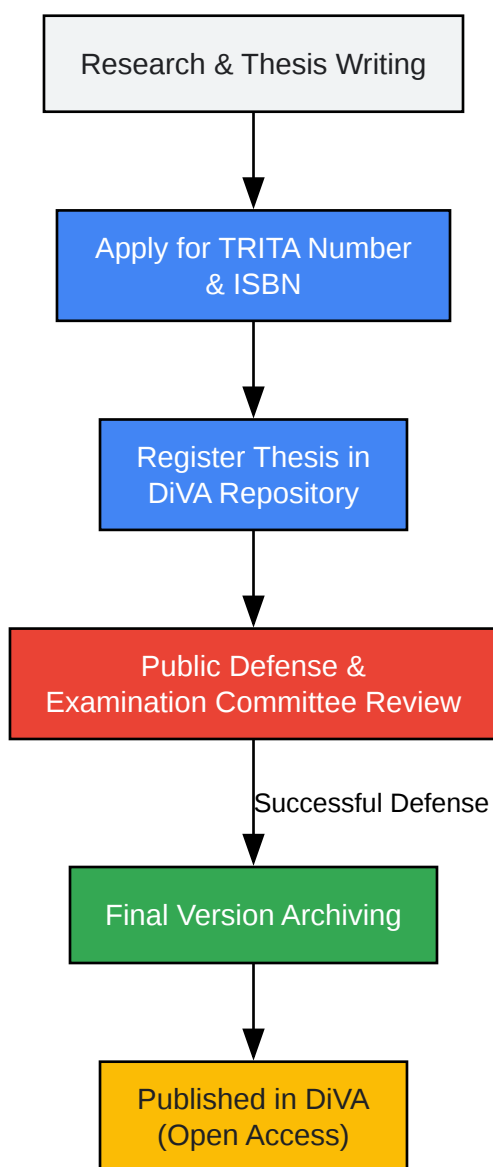
IEEE Journal Publication Protocol

The IEEE publication process is a rigorous and standardized system designed to ensure the quality, novelty, and validity of published research.^[12]

- **Manuscript Submission:** Authors submit their manuscript to a specific IEEE journal or conference through an online portal.
- **Initial Editorial Screening:** The journal's editor-in-chief or an associate editor performs an initial check for suitability, scope, and adherence to formatting guidelines.^[13]
- **Peer Review:** The manuscript is sent to at least two independent, expert reviewers in the field.^[12]^[14] This process is typically single-anonymous or double-anonymous to ensure impartiality.^[15]
- **Reviewer Assessment:** Reviewers evaluate the paper based on criteria such as novelty, technical validity, clarity, and significance to the field.^[12]^[15] They provide detailed feedback and recommend to the editor whether to accept, reject, or request revisions.
- **Editorial Decision:** The editor considers the reviewers' feedback and makes a decision:
 - **Accept:** The paper is accepted for publication, sometimes with minor copyediting.
 - **Revise:** The authors are asked to make minor or major revisions based on the feedback. The revised paper may be sent out for another round of review.^[13]
 - **Reject:** The paper is deemed unsuitable for publication in that journal.^[15]
- **Publication:** Once accepted, the manuscript goes through production and is published online in IEEE Xplore and in the journal's next issue.

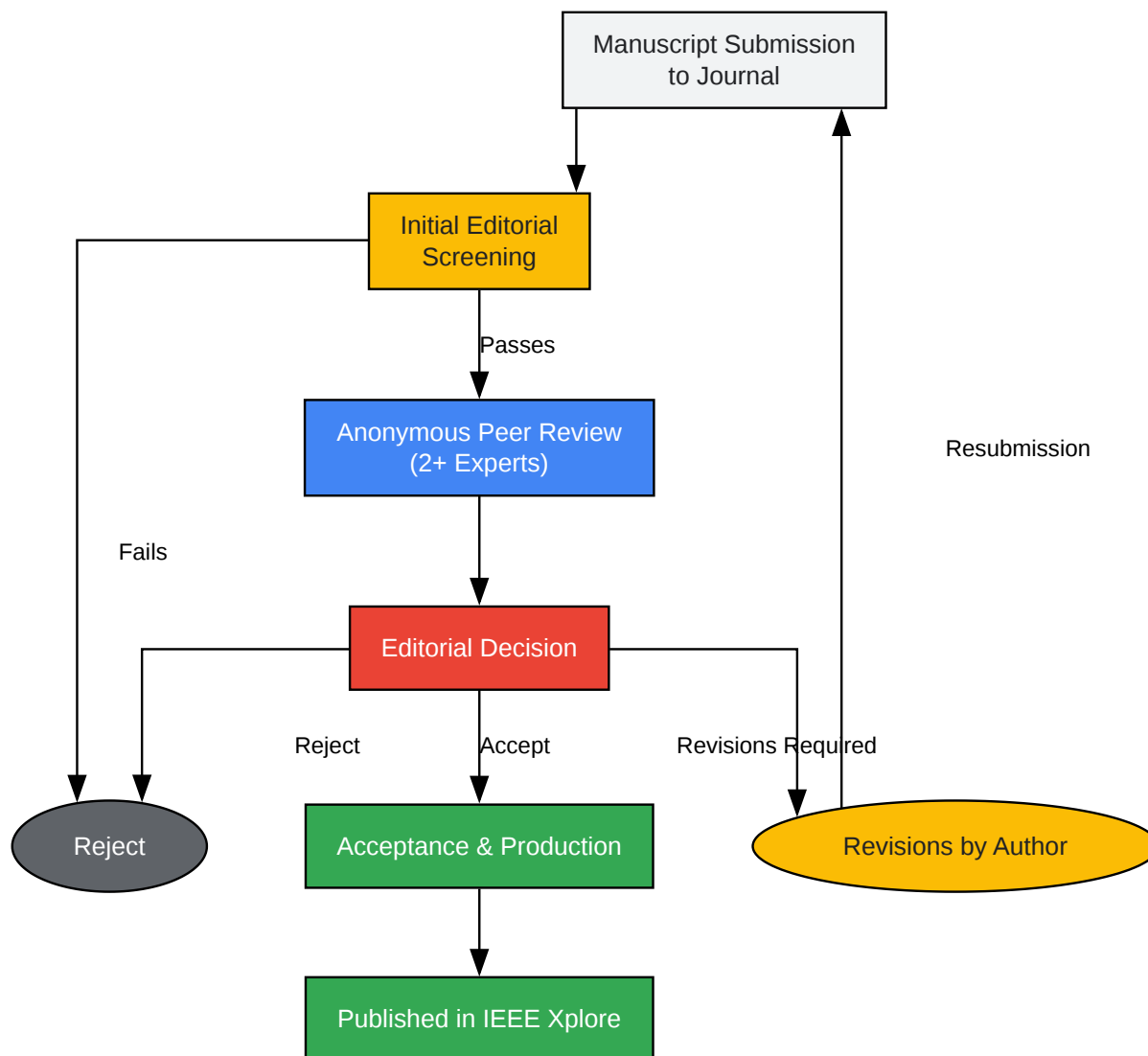
Visualizing the Publication Workflows

The following diagrams, generated using the DOT language, illustrate the distinct logical flows of the **TRITA** and IEEE publication processes.



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Caption: Workflow for publishing a thesis in the KTH **TRITA** series.



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Caption: Standard publication workflow for an IEEE journal.

In conclusion, **TRITA** and IEEE are not competitors but represent two different, and often complementary, stages of research dissemination. A doctoral candidate at KTH will publish their thesis in the **TRITA** series to fulfill their degree requirements. However, to establish their reputation and contribute to the broader scientific discourse, they will also publish the novel findings from their thesis research as articles in high-impact, peer-reviewed venues like IEEE journals and conferences.

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